

Safeguarding Your Research: A Guide to Handling Dimethyl Sulfide

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Compound of Interest

Compound Name: Dimethyl sulfide

Cat. No.: B042239

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For researchers, scientists, and drug development professionals, the safe handling of chemicals is paramount. This guide provides essential safety and logistical information for the use of **Dimethyl Sulfide** (DMS), a highly flammable and odorous compound. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Essential Safety & Logistical Information

Dimethyl Sulfide is a volatile, colorless liquid with a strong, disagreeable odor.^[1] It is highly flammable and its vapors can form explosive mixtures with air.^{[2][3]} Understanding its properties is the first step in safe handling.

Key Quantitative Data

A summary of important quantitative data for **Dimethyl Sulfide** is provided below for easy reference and risk assessment.

Property	Value	Source
Chemical Formula	C ₂ H ₆ S	[4]
Molecular Weight	62.13 g/mol	[4]
Boiling Point	37°C - 38°C (99°F - 100.4°F)	[2][4]
Flash Point	-36°C to -48°C (-33°F to -54°F)	[2][4][5]
Autoignition Temp.	220°C (428°F)	[6]
LEL	2.2%	[7]
UEL	19.7%	[7]
ACGIH TLV (TWA)	10 ppm	[3][8][9][10]
OSHA PEL	Not Established	[11]
NIOSH REL	Not Established	[7]

Glove Compatibility Advisory

Glove Material	Breakthrough Time (minutes)	Recommendation
Nitrile	< 10 minutes	Splash Protection ONLY.[12] Immediately remove and replace gloves after any contact. Not suitable for immersion or prolonged handling.
Butyl / Viton	Data not available in searches.	On-site testing is recommended to determine safe usage for prolonged tasks.

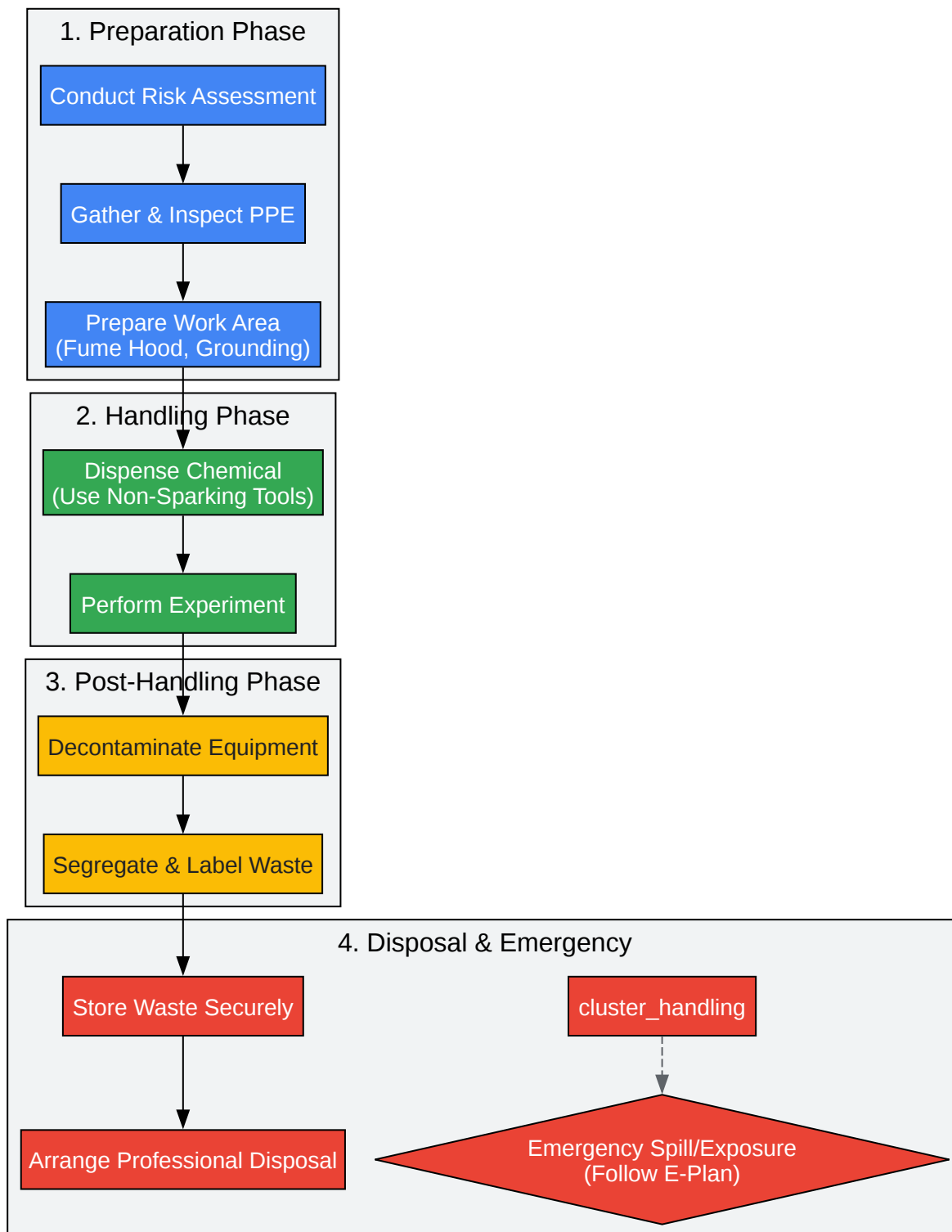
Note: The provided data is based on specific testing conditions and may not reflect all workplace scenarios. A thorough risk assessment is crucial before use.[13][14]

Operational Plan: Handling Protocol

A systematic approach is essential when working with **Dimethyl Sulfide**. The following protocol outlines the procedural steps for safe handling from preparation to completion of work.

Experimental Workflow Diagram

Dimethyl Sulfide Handling Workflow

[Click to download full resolution via product page](#)Caption: Logical workflow for handling **Dimethyl Sulfide**.

Step-by-Step Handling Procedures

1. Risk Assessment and Preparation:

- Review SDS: Before beginning any work, thoroughly review the Safety Data Sheet (SDS) for **Dimethyl Sulfide**.[\[2\]](#)[\[4\]](#)
- Designate Work Area: All handling of DMS must occur within a properly functioning chemical fume hood to ensure adequate ventilation.[\[3\]](#)[\[7\]](#)[\[15\]](#)
- Eliminate Ignition Sources: Keep the work area clear of open flames, hot surfaces, sparks, and any potential sources of ignition.[\[2\]](#)[\[6\]](#)[\[15\]](#) Use only explosion-proof electrical equipment.[\[11\]](#)[\[15\]](#)
- Grounding: Ground and bond all containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[11\]](#)[\[16\]](#)
- Assemble PPE: Put on the required personal protective equipment.

2. Personal Protective Equipment (PPE) Protocol:

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[\[1\]](#)
- Skin Protection:
 - Gloves: Wear nitrile gloves for incidental splash protection only.[\[12\]](#) If direct contact occurs, remove and dispose of the gloves immediately, then wash hands.[\[1\]](#) For tasks with higher exposure risk, consider double-gloving or using gloves with higher chemical resistance after conducting a specific risk assessment.
 - Lab Coat/Clothing: Wear a flame-retardant and anti-static lab coat or protective clothing.[\[1\]](#)
[\[2\]](#) Ensure clothing is impervious to chemical splashes.[\[1\]](#)
- Respiratory Protection: When vapors or aerosols may be generated, use a NIOSH-approved air-purifying respirator with organic vapor cartridges (Filter type AX is recommended).[\[2\]](#)[\[11\]](#) For potential uncontrolled releases or unknown exposure levels, a positive-pressure, air-supplying respirator is required.[\[11\]](#)

3. Handling and Experimental Procedure:

- Transporting: Keep containers tightly closed when moving them.[\[2\]](#)[\[3\]](#)
- Dispensing: Use only non-sparking tools for dispensing.[\[7\]](#)[\[15\]](#)[\[16\]](#) Open containers carefully as they may be under pressure.[\[6\]](#)[\[11\]](#)
- Minimizing Exposure: Avoid inhaling vapors or mists.[\[1\]](#)[\[6\]](#)[\[15\]](#) Avoid all personal contact with the substance.[\[7\]](#)

4. Post-Handling and Cleanup:

- Decontamination: Clean any contaminated surfaces and equipment thoroughly.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[\[2\]](#)[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[7\]](#)[\[11\]](#)

Emergency and Disposal Plans

Emergency Procedures:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water.[\[2\]](#)[\[6\]](#)
- Eye Contact: Rinse cautiously with plenty of water for several minutes.[\[2\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[2\]](#)[\[7\]](#)
- Spill Response:
 - Evacuate the area and remove all ignition sources.[\[1\]](#)[\[15\]](#)
 - Ventilate the spill area.[\[7\]](#)
 - For small spills, contain the spillage and collect it with a non-combustible absorbent material like sand, earth, or vermiculite.[\[6\]](#)[\[7\]](#)[\[11\]](#) Place the absorbed material in a sealed

container for disposal.[16]

- Prevent the spill from entering drains or waterways.[2][3][7]

Disposal Plan:

- Waste Classification: **Dimethyl Sulfide** and any materials contaminated with it must be treated as hazardous waste.[3]
- Containerization: Collect waste in approved, properly labeled, and sealed containers.[7] Do not dispose of DMS down the drain.[2][3][6]
- Disposal Method: Arrange for disposal through a licensed hazardous waste disposal company.[1][6][15] Contaminated packaging should be disposed of in the same manner as the unused product.[2][6]

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